Application Note: HPLC-UV Method for Quantification of Sibutramine Maleate

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Compound of Interest

Compound Name:	*Sibutramine maleate*
CAS No.:	*1258859-73-2*
Cat. No.:	*B12726388*

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Introduction

Sibutramine, a norepinephrine, serotonin, and dopamine reuptake inhibitor, was previously utilized for the management of obesity.[1][2] Due to an increased risk of cardiovascular events, it has been withdrawn from many markets.[2][3] However, it is still found as an undeclared substance in some dietary supplements, necessitating reliable analytical methods for its quantification to ensure consumer safety.[4][5] This application note details a robust and validated High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection method for the accurate quantification of **sibutramine maleate** in pharmaceutical formulations and as an adulterant in dietary supplements.

Physicochemical Properties of **Sibutramine Maleate**

- Molecular Formula: $C_{21}H_{30}ClNO_4$[6]
- Molecular Weight: 395.9 g/mol [6]
- UV Maximum (λmax): Approximately 223-225 nm[1][7][8]

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- Solubility: Soluble in methanol and acetonitrile[1][9]

A simple, rapid, and validated reversed-phase HPLC method is presented for the determination of sibutramine. The method is suitable for quality control applications and the analysis of sibutramine in various matrices.[1][7]

Experimental Protocols

1. Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is required. The following table summarizes the optimized chromatographic conditions for the analysis of **sibutramine maleate**.

Parameter	Condition
HPLC System	Isocratic HPLC with UV-Vis Detector[7][10]
Column	Symmetry C18, 150mm x 4.6mm, 5µm[1]
Mobile Phase	Phosphate buffer (pH 5.5) and Acetonitrile (30:70, v/v)[1]
Flow Rate	1.0 mL/min[1][7]
Injection Volume	20 µL[7]
Column Temperature	40 °C[7]
UV Detection	225 nm[1][7]
Retention Time	Approximately 2.6 minutes[1]

2. Preparation of Solutions

a. Mobile Phase Preparation: Prepare a phosphate buffer and adjust the pH to 5.5 using orthophosphoric acid. Mix the buffer with acetonitrile in a 30:70 volume/volume ratio. Filter the mobile phase through a 0.45 µm membrane filter and degas prior to use.[1]

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b. Standard Stock Solution (100 µg/mL): Accurately weigh 10 mg of **sibutramine maleate** working standard and transfer it to a 100 mL volumetric flask. Dissolve in the mobile phase, sonicate to ensure complete dissolution, and make up to the mark with the mobile phase.[1]

c. Preparation of Calibration Standards: From the standard stock solution, prepare a series of working standard solutions by appropriate dilution with the mobile phase to achieve concentrations in the desired linear range (e.g., 20 to 60 µg/mL).[1]

3. Sample Preparation

a. Pharmaceutical Capsules: Weigh the contents of not fewer than 20 capsules to determine the average weight. Take a quantity of the powdered capsule contents equivalent to 10 mg of **sibutramine maleate** and transfer it to a 100 mL volumetric flask. Add approximately 70 mL of the mobile phase and sonicate for 15 minutes to ensure complete extraction. Make up to the volume with the mobile phase, mix well, and filter through a 0.45 µm syringe filter. Dilute the filtrate with the mobile phase to obtain a final concentration within the calibration range.

b. Dietary Supplements: Homogenize the sample (e.g., 0.5 g of powdered supplement). Add a known volume of a suitable extraction solvent like methanol or the mobile phase.[9][11] Sonicate for 10-15 minutes to extract the analyte.[9][11] Centrifuge the mixture and filter the supernatant through a 0.45 µm syringe filter before injection.[9]

Data Presentation

The developed HPLC-UV method was validated according to the International Council for Harmonisation (ICH) guidelines. The quantitative data from the validation studies are summarized in the tables below.

Table 1: System Suitability Parameters

Parameter	Acceptance Criteria	Observed Value
Tailing Factor	≤ 2.0	1.2
Theoretical Plates	≥ 2000	> 3000
% RSD of Peak Areas	≤ 2.0%	< 1.0%

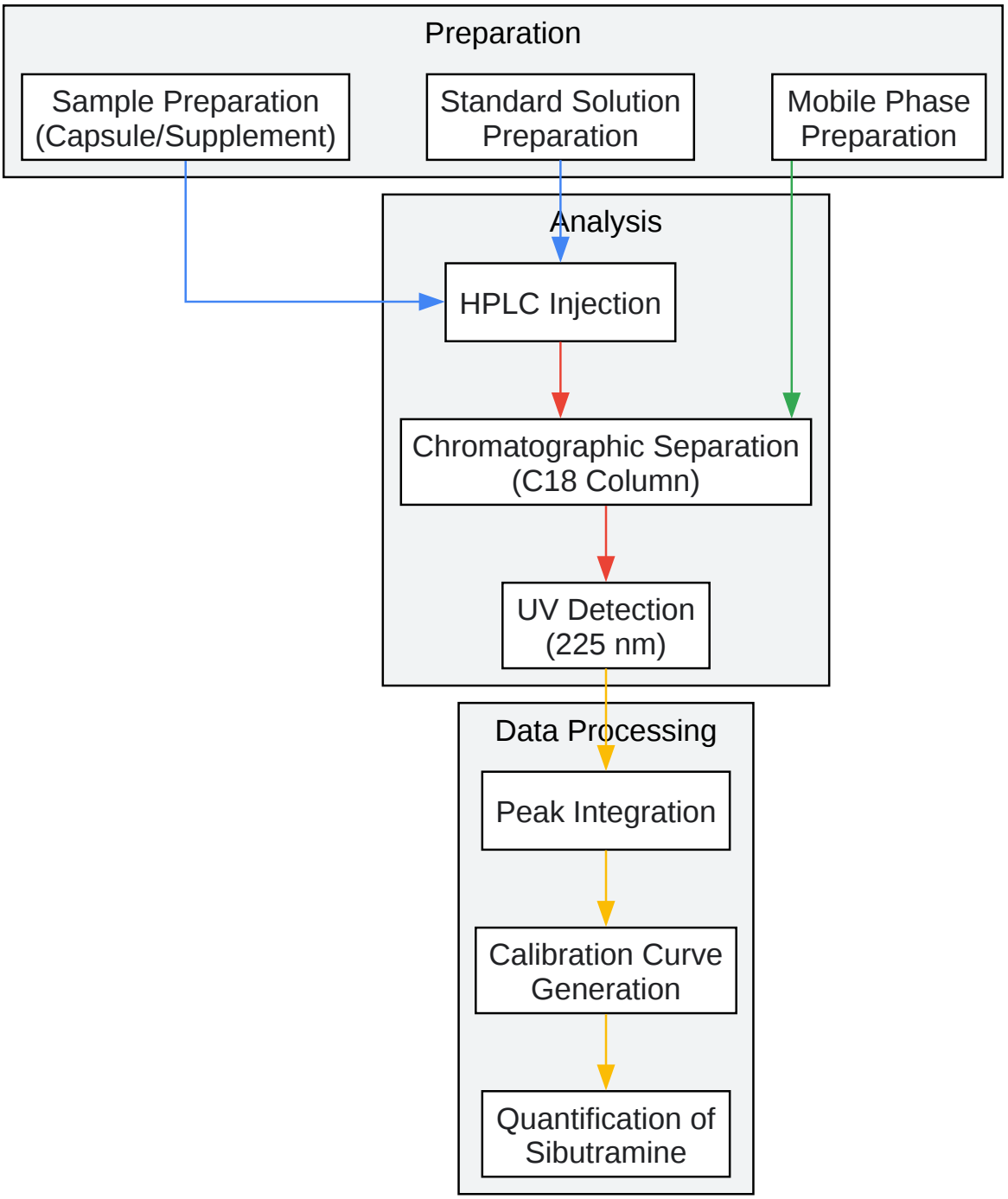
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Table 2: Method Validation Summary

Validation Parameter	Result
Linearity Range	20 - 60 µg/mL[1]
Correlation Coefficient (r^2)	> 0.999[1]
Limit of Detection (LOD)	0.04 µg/mL[1]
Limit of Quantification (LOQ)	0.12 µg/mL[1]
Accuracy (% Recovery)	99.0% - 101.5%
Precision (% RSD)	< 2.0%
Specificity	No interference from excipients or degradation products[1]

Mandatory Visualization

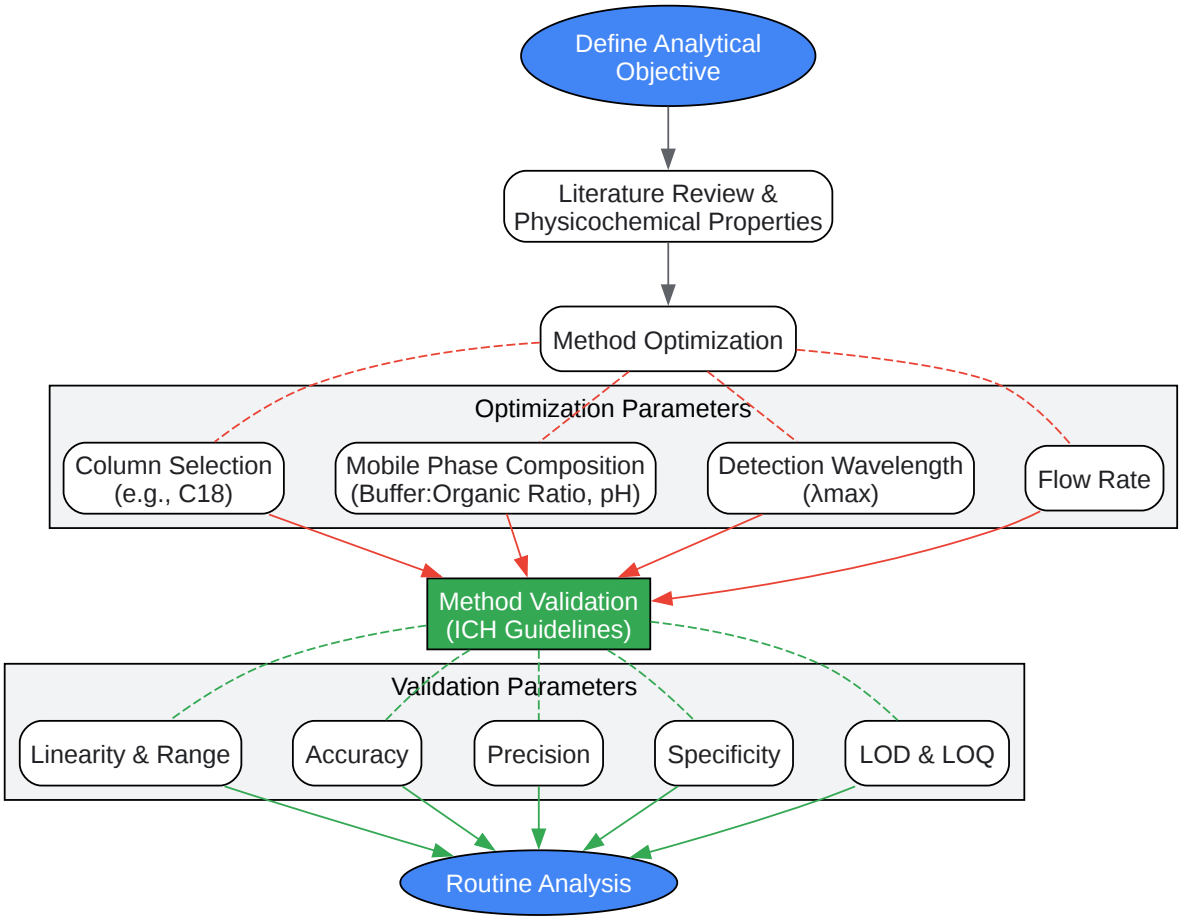
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Caption: Experimental workflow for HPLC-UV quantification of sibutramine.

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Caption: Logical flow for HPLC-UV method development and validation.

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